

An In-depth Technical Guide to D-Alanine Ethyl Ester Hydrochloride

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Compound of Interest

Compound Name: *D-Alanine ethyl ester*
hydrochloride

Cat. No.: *B556077*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **D-Alanine ethyl ester hydrochloride**, a key building block in pharmaceutical and biochemical research. The document details its chemical properties, outlines a standard synthesis protocol, and discusses its primary applications.

Core Chemical and Physical Data

D-Alanine ethyl ester hydrochloride is the hydrochloride salt of the ethyl ester of D-alanine. Its key quantitative properties are summarized in the table below for easy reference and comparison.

Property	Value	Citations
Molecular Weight	153.61 g/mol	[1][2][3][4]
Molecular Formula	C ₅ H ₁₁ NO ₂ ·HCl	[1][5]
Alternative Formula	C ₅ H ₁₂ ClNO ₂	[2][3][4][6]
CAS Number	6331-09-5	[1][2][5][6]
Purity	≥98%	[1]
Melting Point	78 - 83 °C	[5]
Appearance	White to off-white solid/powder	[3][5]
Solubility	Soluble in DMSO (175 mg/mL)	[2][3]

Synthesis of D-Alanine Ethyl Ester Hydrochloride

The synthesis of **D-Alanine ethyl ester hydrochloride** is typically achieved through the esterification of D-alanine in the presence of ethanol and a chlorinating agent, such as thionyl chloride or hydrogen chloride gas. The following is a representative experimental protocol adapted from established methods for the synthesis of alanine ethyl ester hydrochlorides.[7][8][9]

Experimental Protocol: Fischer Esterification

Materials:

- D-alanine
- Anhydrous Ethanol (EtOH)
- Thionyl chloride (SOCl₂) or Hydrogen chloride (HCl) gas
- Diethyl ether

Procedure:

- **Reaction Setup:** Suspend D-alanine in anhydrous ethanol in a round-bottom flask equipped with a reflux condenser and a magnetic stirrer. The reaction should be conducted under an inert atmosphere (e.g., nitrogen or argon).
- **Introduction of Acid Catalyst:** Cool the suspension to 0-5 °C in an ice bath. Slowly add thionyl chloride dropwise to the stirred suspension.^[8] Alternatively, bubble dry hydrogen chloride gas through the suspension.^[7] This step is exothermic and should be performed with caution in a well-ventilated fume hood.
- **Reflux:** After the addition of the acid catalyst is complete, gradually warm the reaction mixture to reflux temperature (approximately 78 °C for ethanol) and maintain reflux for 2-4 hours.^{[7][8]} The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Solvent Removal:** Upon completion of the reaction, remove the excess ethanol and any remaining volatile reagents by rotary evaporation under reduced pressure.^{[7][9]}
- **Crystallization and Purification:** Dissolve the resulting crude product in a minimal amount of hot ethanol and recrystallize by the slow addition of diethyl ether.^[7] Cool the mixture to induce crystallization.
- **Isolation and Drying:** Collect the crystalline product by vacuum filtration, wash with cold diethyl ether, and dry under vacuum to yield pure **D-Alanine ethyl ester hydrochloride**.

Diagram of the Synthesis Workflow:

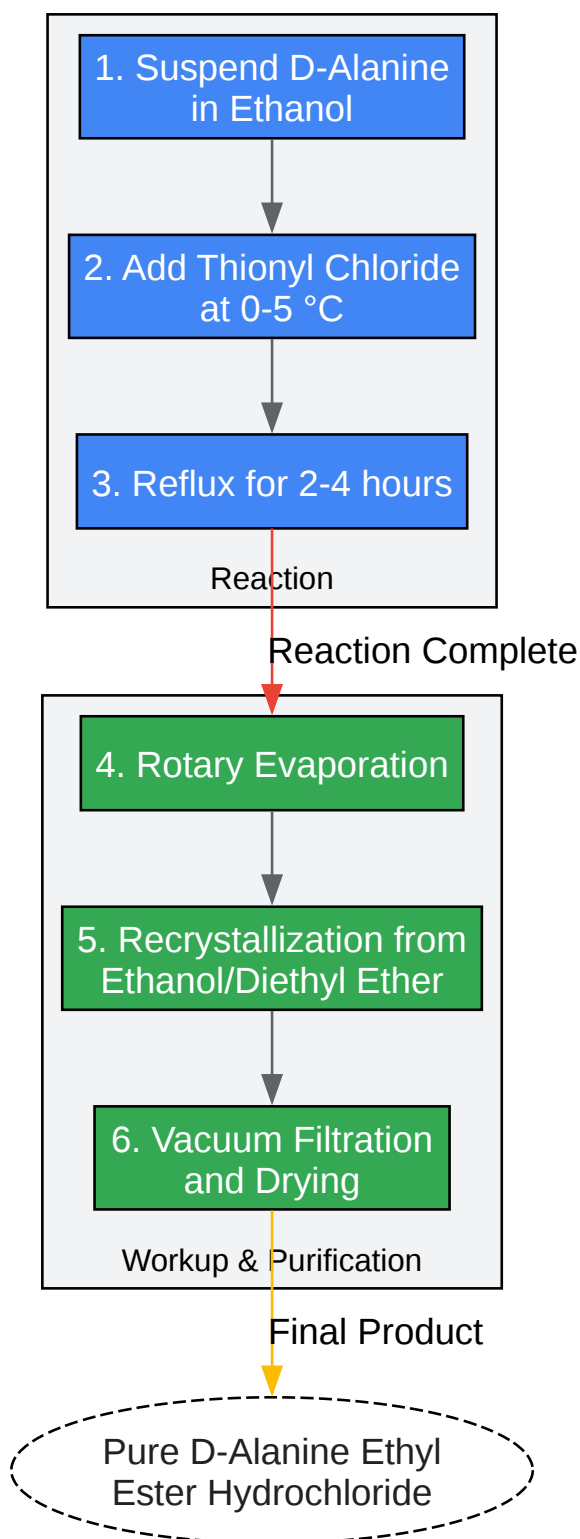


Figure 1: Synthesis Workflow for D-Alanine Ethyl Ester Hydrochloride

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Caption: Figure 1: Synthesis Workflow for **D-Alanine Ethyl Ester Hydrochloride**.

Applications in Research and Development

D-Alanine ethyl ester hydrochloride is a versatile building block with significant applications in several areas of scientific research and drug development:

- **Pharmaceutical Development:** It serves as a crucial chiral intermediate in the synthesis of various pharmaceuticals, particularly in the development of peptide-based drugs and peptidomimetics.[5][10][11] Its defined stereochemistry is essential for ensuring the enantiomeric purity of the final active pharmaceutical ingredient (API), which directly impacts drug efficacy and safety.[11]
- **Biochemical Research:** This compound is frequently used in studies related to amino acid metabolism and protein synthesis.[5][10] It can act as a substrate or modulator in enzymatic assays, aiding researchers in elucidating metabolic pathways and enzyme functions.
- **Neuroscience:** There is research interest in the potential role of D-amino acid derivatives as neurotransmitter modulators, which could lead to advancements in the treatment of neurological disorders.[5]
- **Organic Synthesis:** Beyond peptide synthesis, it is utilized in the production of other chiral intermediates and as a versatile reagent in various organic reactions.[5]

This technical guide provides foundational information for professionals working with **D-Alanine ethyl ester hydrochloride**. For specific applications, further consultation of peer-reviewed literature is recommended.

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